

N-(2-Aminophenyl)-2-chloronicotinamide: A Technical Overview

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Compound of Interest

Compound Name: *N*-(2-Aminophenyl)-2-chloronicotinamide

Cat. No.: B1273651

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CAS Number: 57841-69-7

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

N-(2-Aminophenyl)-2-chloronicotinamide is a substituted nicotinamide derivative. While extensive research exists for the broader class of nicotinamide analogs, revealing a wide array of biological activities, specific public domain data on the biological effects, mechanism of action, and associated experimental protocols for this particular compound (CAS 57841-69-7) are currently unavailable. This document provides a summary of the available chemical and structural information for **N-(2-Aminophenyl)-2-chloronicotinamide** and offers a contextual overview based on the activities of structurally related nicotinamide derivatives.

Chemical Properties and Synthesis

A summary of the key chemical properties for **N-(2-Aminophenyl)-2-chloronicotinamide** is presented in Table 1.

Table 1: Chemical Properties of **N-(2-Aminophenyl)-2-chloronicotinamide**

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 57841-69-7 | [1] |
| Molecular Formula | C ₁₂ H ₁₀ ClN ₃ O | [1] |
| Molecular Weight | 247.68 g/mol | [1] |
| Appearance | Not specified in available literature | |
| Solubility | Not specified in available literature | |
| Melting Point | Not specified in available literature | |
| Boiling Point | Not specified in available literature | |

The synthesis of **N-(2-Aminophenyl)-2-chloronicotinamide** can be achieved through the reaction of 2-chloronicotinoyl chloride with 1,2-phenylenediamine. This reaction involves the formation of an amide bond between the acyl chloride and the aniline.

Biological Context: The Nicotinamide Scaffold

Nicotinamide, a form of vitamin B3, is a fundamental component of the coenzyme nicotinamide adenine dinucleotide (NAD⁺), which plays a critical role in cellular metabolism and energy production. Derivatives of nicotinamide have been extensively explored in medicinal chemistry and have demonstrated a broad spectrum of biological activities, including but not limited to:

- **Antifungal Activity:** Certain 2-aminonicotinamide derivatives have been shown to inhibit the biosynthesis of glycosylphosphatidylinositol (GPI)-anchored proteins in fungi, leading to potent antifungal effects against pathogens such as *Candida albicans* and *Cryptococcus neoformans*.[\[2\]](#)[\[3\]](#)
- **Kinase Inhibition:** The nicotinamide scaffold has been utilized in the design of kinase inhibitors, which are crucial in cancer therapy and the treatment of inflammatory diseases.

- Histone Deacetylase (HDAC) Inhibition: Some nicotinamide derivatives have been investigated as inhibitors of HDACs, enzymes that play a key role in the epigenetic regulation of gene expression and are important targets in oncology.[4]
- Succinate Dehydrogenase (SDH) Inhibition: In the field of agrochemicals, nicotinamide derivatives have been developed as fungicides that target the mitochondrial respiratory chain by inhibiting succinate dehydrogenase.[5]

It is plausible that **N-(2-Aminophenyl)-2-chloronicotinamide** could serve as a scaffold or an intermediate in the synthesis of more complex molecules with potential biological activities within these domains. However, without specific experimental data, its biological profile remains uncharacterized.

Experimental Protocols and Data

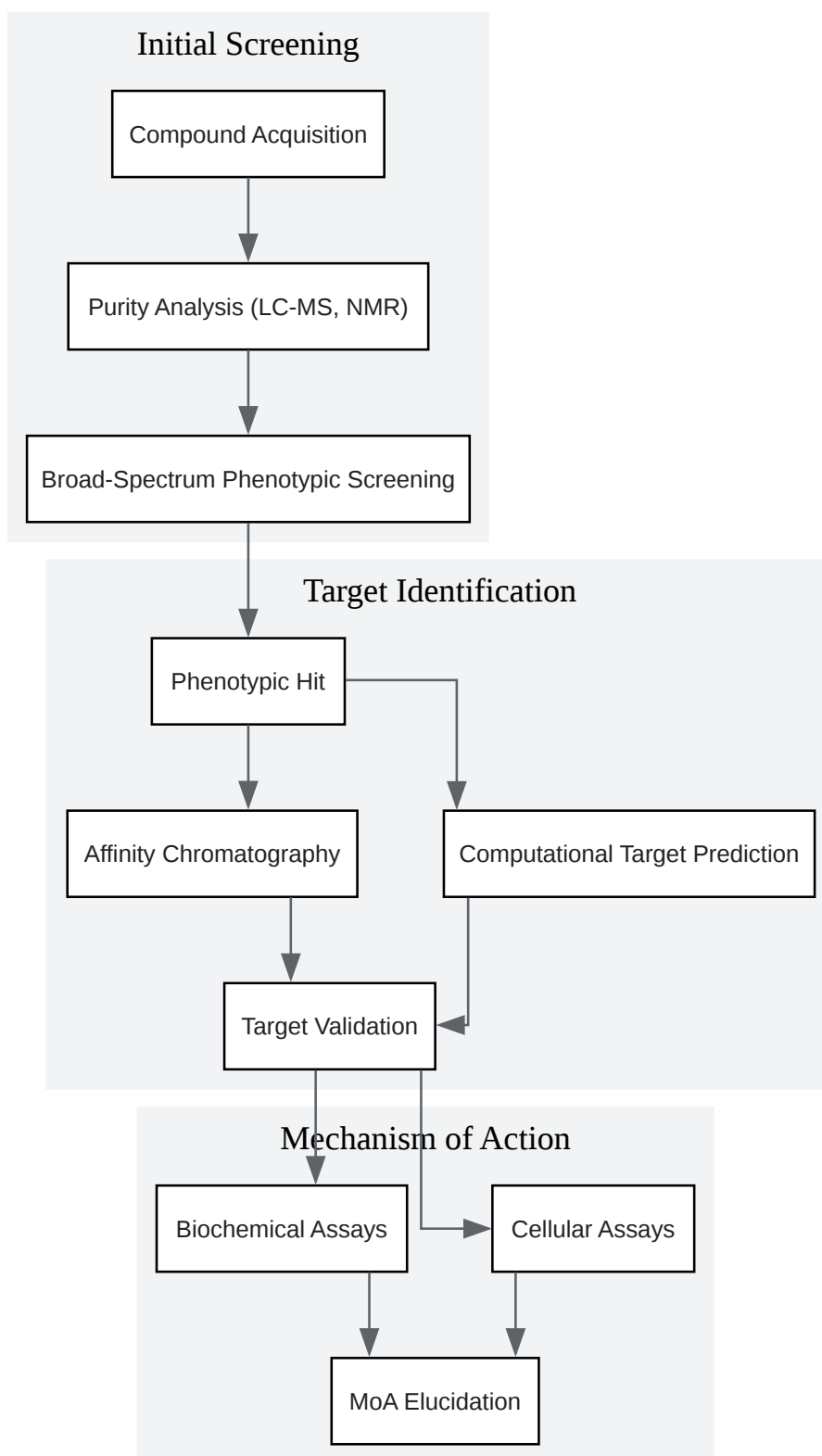
A thorough search of scientific literature and chemical databases did not yield any specific experimental protocols or quantitative biological data for **N-(2-Aminophenyl)-2-chloronicotinamide**. There are no published in vitro or in vivo studies, screening assays, or clinical trials associated with this compound.

Signaling Pathways and Mechanistic Insights

Due to the lack of biological data, there is no information on any signaling pathways that may be modulated by **N-(2-Aminophenyl)-2-chloronicotinamide**. Any potential mechanism of action can only be hypothesized based on the activities of structurally related compounds.

Logical Workflow for Future Investigation

For researchers interested in exploring the potential of **N-(2-Aminophenyl)-2-chloronicotinamide**, a logical experimental workflow could be initiated.



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Caption: Proposed workflow for the biological characterization of **N-(2-Aminophenyl)-2-chloronicotinamide**.

Conclusion

N-(2-Aminophenyl)-2-chloronicotinamide (CAS 57841-69-7) is a chemical entity for which specific biological activity data is not publicly available. While its structural backbone, the nicotinamide scaffold, is prevalent in a multitude of biologically active compounds, the specific substitutions in this molecule make it unique and its biological effects unpredictable without empirical evidence. This technical guide serves to summarize the available chemical information and to provide a framework for potential future research endeavors aimed at elucidating the biological role, if any, of this compound. Researchers are encouraged to perform initial broad-spectrum screening to uncover any potential biological activity, which would then warrant more in-depth mechanistic studies.

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